

Protocol for Applying Dipropoxy(dipropyl)silane as a Coupling Agent

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Compound of Interest

Compound Name: *Dipropoxy(dipropyl)silane*

Cat. No.: *B15468136*

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These application notes provide a detailed protocol for the use of **Dipropoxy(dipropyl)silane** as a coupling agent to enhance adhesion between organic polymers and inorganic substrates. The information is intended for research and development applications.

Introduction

Dipropoxy(dipropyl)silane is a dialkoxy-dialkylsilane that can function as a molecular bridge between inorganic and organic materials. The dipropoxy groups can hydrolyze in the presence of water to form reactive silanol groups, which can then condense with hydroxyl groups on the surface of inorganic substrates (e.g., glass, metal oxides, silica) to form stable covalent bonds. The dipropyl groups are designed to interact with an organic polymer matrix, improving adhesion and, consequently, the mechanical and physical properties of the resulting composite material. Silane coupling agents are utilized to improve the bond between two different types of materials.^[1]

Physical and Chemical Properties

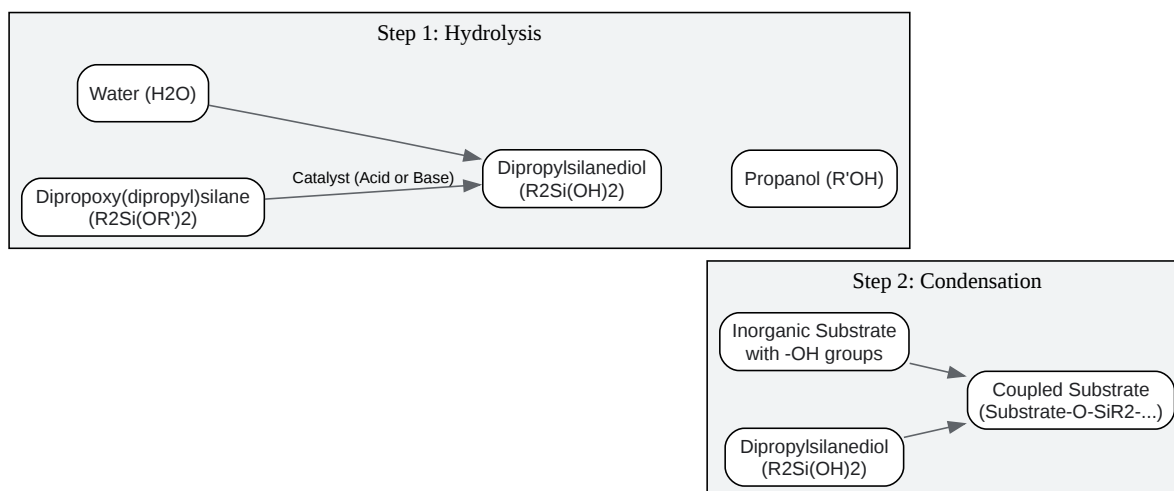
While specific experimental data for **Dipropoxy(dipropyl)silane** is limited in publicly available literature, the properties of structurally similar dialkoxy-dialkylsilanes can provide guidance.

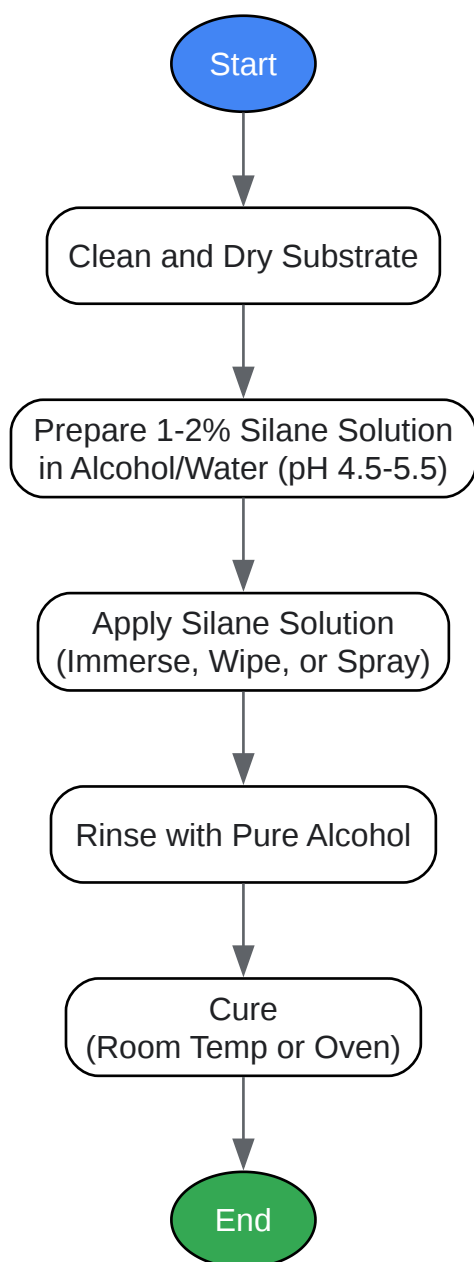
Property	Value (for similar compounds)	Source
Molecular Formula	C10H24O2Si (for Diethyl(dipropoxy)silane)	[2]
Molecular Weight	204.38 g/mol (for Diethyl(dipropoxy)silane)	[2]
CAS Number	17985-18-1 (for Diethyl(dipropoxy)silane)	[1]
logP (Octanol/Water Partition Coefficient)	3.32160 (for Diethyl(dipropoxy)silane)	[1]
Water Solubility (log10WS in mol/l)	-0.15 (Calculated for Diethoxy(dipropoxy)silane)	[3]

Mechanism of Action: Hydrolysis and Condensation

The efficacy of **Dipropoxy(dipropyl)silane** as a coupling agent relies on a two-step reaction mechanism: hydrolysis and condensation.[4]

- **Hydrolysis:** The dipropoxy groups (-OCH₂CH₂CH₃) react with water to form silanol groups (-OH) and propanol as a byproduct. This reaction is typically catalyzed by acid or base.[5] The rate of hydrolysis is influenced by pH, with a minimum rate around pH 7.[5]
- **Condensation:** The newly formed silanol groups are reactive and can condense with hydroxyl groups present on the surface of an inorganic substrate, forming stable siloxane bonds (Si-O-Substrate). The silanol groups can also condense with each other to form a polysiloxane network on the surface.[4]





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References

- 1. Diaethyl-dipropyloxy-silan | CAS#:17985-18-1 | Chemsrsc [chemsrc.com]
- 2. researchgate.net [researchgate.net]
- 3. publikationen.sulb.uni-saarland.de [publikationen.sulb.uni-saarland.de]
- 4. Kinetics of Alkoxysilanes and Organoalkoxysilanes Polymerization: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. brinkerlab.unm.edu [brinkerlab.unm.edu]
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